

Safeguarding Your Laboratory: Proper Disposal of Glycine, N-(ethoxycarbonyl)-

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Glycine, N-(ethoxycarbonyl)-

Cat. No.: B1266080

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. **Glycine, N-(ethoxycarbonyl)-**, a derivative of the amino acid glycine, requires careful consideration for its disposal due to its potential irritant properties. This guide provides essential, step-by-step procedures for the safe disposal of this compound, aligning with best practices in laboratory safety.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **Glycine, N-(ethoxycarbonyl)-** with appropriate personal protective equipment (PPE). According to its Globally Harmonized System (GHS) classification, this compound can cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335)[1]. Therefore, always wear safety goggles, chemical-resistant gloves, and a lab coat. All handling should be performed in a well-ventilated area or under a chemical fume hood.

Step-by-Step Disposal Protocol

Given the hazardous nature of **Glycine, N-(ethoxycarbonyl)-**, it is imperative to follow a structured disposal plan that prioritizes safety and regulatory compliance. The following steps outline the recommended procedure for its disposal.

1. Waste Identification and Segregation:

- Clearly label a dedicated waste container for "**Glycine, N-(ethoxycarbonyl)-**" and its residues.
- Do not mix this waste with other chemical waste streams unless compatibility has been verified.

2. Small Quantities - Neutralization and Aqueous Disposal (if permissible):

- For very small quantities, neutralization to a less hazardous form may be an option, but this should only be performed by personnel experienced in chemical reactions and in accordance with local regulations.
- Since **Glycine, N-(ethoxycarbonyl)-** is an amino acid derivative, it possesses both acidic (carboxylic acid) and basic (amino) functionalities, though the N-ethoxycarbonyl group will influence its properties. The pH of the waste solution should be adjusted towards neutral (pH 6-8) using a suitable acid or base.
- After neutralization, and only if permitted by your institution's safety office and local wastewater regulations, the neutralized solution may be highly diluted with water and flushed down the sanitary sewer.

3. Large Quantities or Pure Compound - Licensed Waste Disposal:

- For larger quantities or the pure, unadulterated compound, the preferred and safest method of disposal is through a licensed chemical waste management company.
- Package the waste in a securely sealed, properly labeled container. The label should include the chemical name, quantity, and hazard symbols.
- Store the waste container in a designated, well-ventilated, and secure area until it is collected by the waste disposal service.

4. Incineration:

- Chemical incineration at a licensed facility is a common and effective method for the disposal of many organic compounds[2][3][4]. The high temperatures and controlled conditions ensure the complete destruction of the chemical into less harmful components.

- If utilizing a waste disposal service, they will likely use this method for organic chemical waste.

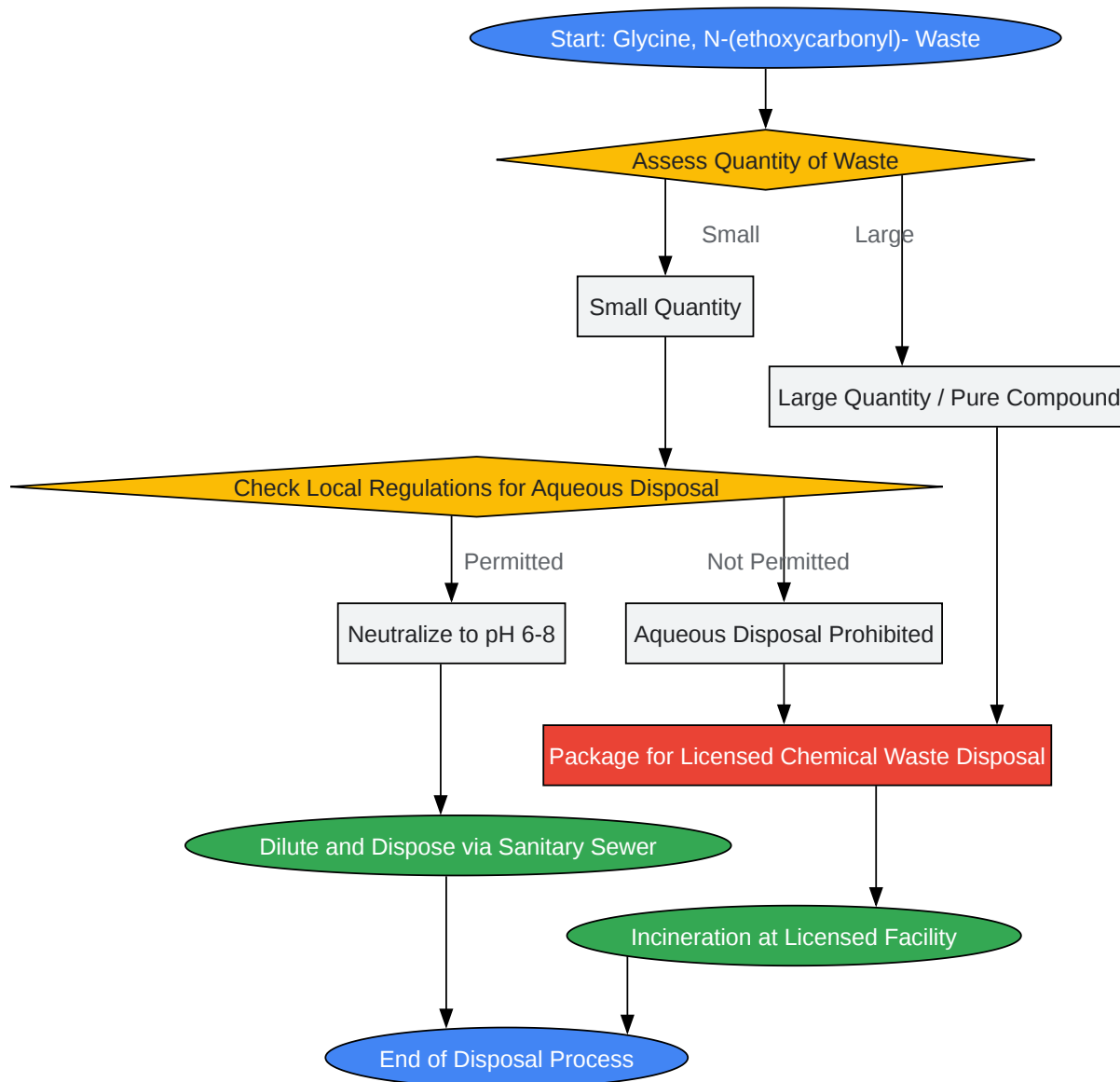
Quantitative Data Summary

For clarity and quick reference, the following table summarizes key quantitative data related to the safe handling and disposal of **Glycine, N-(ethoxycarbonyl)-**.

Parameter	Value	Source
GHS Hazard Statement Codes	H315, H319, H335	[1]
Recommended pH for Aqueous Disposal	6.0 - 8.0	General lab practice
Incineration Temperature	900°C - 1400°C	[5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for making decisions on the proper disposal of **Glycine, N-(ethoxycarbonyl)-**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **Glycine, N-(ethoxycarbonyl)-**.

By adhering to these procedures, laboratories can ensure the safe and environmentally responsible disposal of **Glycine, N-(ethoxycarbonyl)-**, thereby protecting personnel and maintaining compliance with all relevant safety regulations. Always consult your institution's specific safety guidelines and your local environmental regulations for the most accurate and up-to-date disposal information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glycine, N-(ethoxycarbonyl)- | C₅H₉NO₄ | CID 96472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. simplesolvents.com [simplesolvents.com]
- 4. Proper disposal of chemicals - Sciencemadness Wiki [sciencemadness.org]
- 5. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of Glycine, N-(ethoxycarbonyl)-]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266080#glycine-n-ethoxycarbonyl-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com